

# A Comprehensive Technical Guide to Lead Dioxide (PbO<sub>2</sub>)

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## Compound of Interest

Compound Name: Lead dioxide

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This in-depth technical guide provides essential information on **lead dioxide** (PbO<sub>2</sub>), a compound with significant applications in electrochemistry and various industrial processes. This document outlines its chemical identity, detailed safety information, and established experimental protocols for its synthesis and handling.

## Chemical Identification

- Chemical Name: Lead(IV) oxide
- Common Names: **Lead dioxide**, Plumbic oxide, Plattnerite
- CAS Number: 1309-60-0[1][2][3][4][5]
- Chemical Formula: PbO<sub>2</sub>[1][2]
- Molecular Weight: 239.20 g/mol [2][4]

## Safety Data Sheet Summary

The following tables summarize the critical safety and physical property data for **lead dioxide**, compiled from various safety data sheets.

## Physical and Chemical Properties

Property	Value	Source
Appearance	Dark-brown, black powder	[1]
Odor	Odorless	[6]
Density	9.38 g/cm <sup>3</sup>	[1]
Melting Point	290 °C (decomposes)	[1][7]
Solubility	Insoluble in water and alcohol; Soluble in acetic acid	[1][6][7]
Stability	Stable under normal conditions. Decomposes upon heating.	[1][7]

## Hazard Identification and GHS Classification

Hazard Class	GHS Category	Hazard Statement
Oxidizing Solids	2/3	H272: May intensify fire; oxidizer[6][8][9]
Acute Toxicity (Oral, Inhalation)	4	H302 + H332: Harmful if swallowed or if inhaled[6][8][9]
Carcinogenicity	1B	H350: May cause cancer[6]
Reproductive Toxicity	1A	H360/H360D/H360Df: May damage fertility or the unborn child[6][8][9][10]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure[8][9][10]
Hazardous to the Aquatic Environment (Acute)	1	H400: Very toxic to aquatic life[8][9]
Hazardous to the Aquatic Environment (Chronic)	1	H410: Very toxic to aquatic life with long lasting effects[8][9] [10]

## Exposure Controls and Personal Protection

Control Parameter	Limit	Source
ACGIH TLV-TWA	0.05 mg/m <sup>3</sup>	<a href="#">[11]</a>
NIOSH REL-TWA	0.05 mg/m <sup>3</sup>	<a href="#">[11]</a>
OSHA PEL-TWA	0.05 mg/m <sup>3</sup>	<a href="#">[11]</a>

Engineering Controls: Use in a well-ventilated area or under a chemical fume hood.[\[6\]](#)[\[12\]](#)

Emergency eyewash stations and safety showers should be readily available.[\[11\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses with side-shields or goggles.[\[9\]](#)[\[11\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., neoprene, nitrile rubber) and protective clothing.[\[9\]](#)[\[11\]](#)
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator for dusts should be worn.[\[11\]](#)

## Experimental Protocols

Detailed methodologies for the synthesis and handling of **lead dioxide** are provided below.

### Chemical Synthesis of Lead Dioxide

This protocol describes the synthesis of **lead dioxide** from lead(II) acetate and calcium hypochlorite.

Materials:

- Lead(II) acetate trihydrate
- Sodium hydroxide
- Calcium hypochlorite (bleaching powder)

- 30% Nitric acid
- Deionized water

#### Procedure:

- Dissolve 23.75 g of lead(II) acetate trihydrate in 50 mL of ice-cold deionized water in a flask.
- In a separate beaker, dissolve 6.25 g of sodium hydroxide in a minimal amount of water (approximately 25 mL) and cool the solution.
- Slowly add the cooled sodium hydroxide solution to the lead acetate solution while stirring to precipitate lead hydroxide.
- Prepare a slurry of calcium hypochlorite (bleaching powder) in water and add it to the lead hydroxide suspension to oxidize the lead(II) to lead(IV) oxide.
- After the reaction, allow the precipitate to settle and decant the supernatant. Wash the precipitate several times with deionized water.
- Add 62.5 mL of 30% nitric acid to the precipitate to dissolve any unreacted lead hydroxide and other impurities.
- Boil the mixture for approximately 10 minutes.
- Filter the resulting dark brown **lead dioxide** precipitate, wash it thoroughly with deionized water, and dry it.

## Electrochemical Deposition of Lead Dioxide

This protocol details the anodic deposition of **lead dioxide** from a lead nitrate bath. This method is commonly used for creating PbO<sub>2</sub> coatings on various substrates.

#### Materials and Equipment:

- Lead nitrate (Pb(NO<sub>3</sub>)<sub>2</sub>)
- Copper nitrate (Cu(NO<sub>3</sub>)<sub>2</sub>)

- Nitric acid ( $\text{HNO}_3$ )
- Substrate for deposition (e.g., titanium, graphite)
- Copper cathodes
- Power supply (for galvanostatic or potentiostatic deposition)
- Electrochemical cell

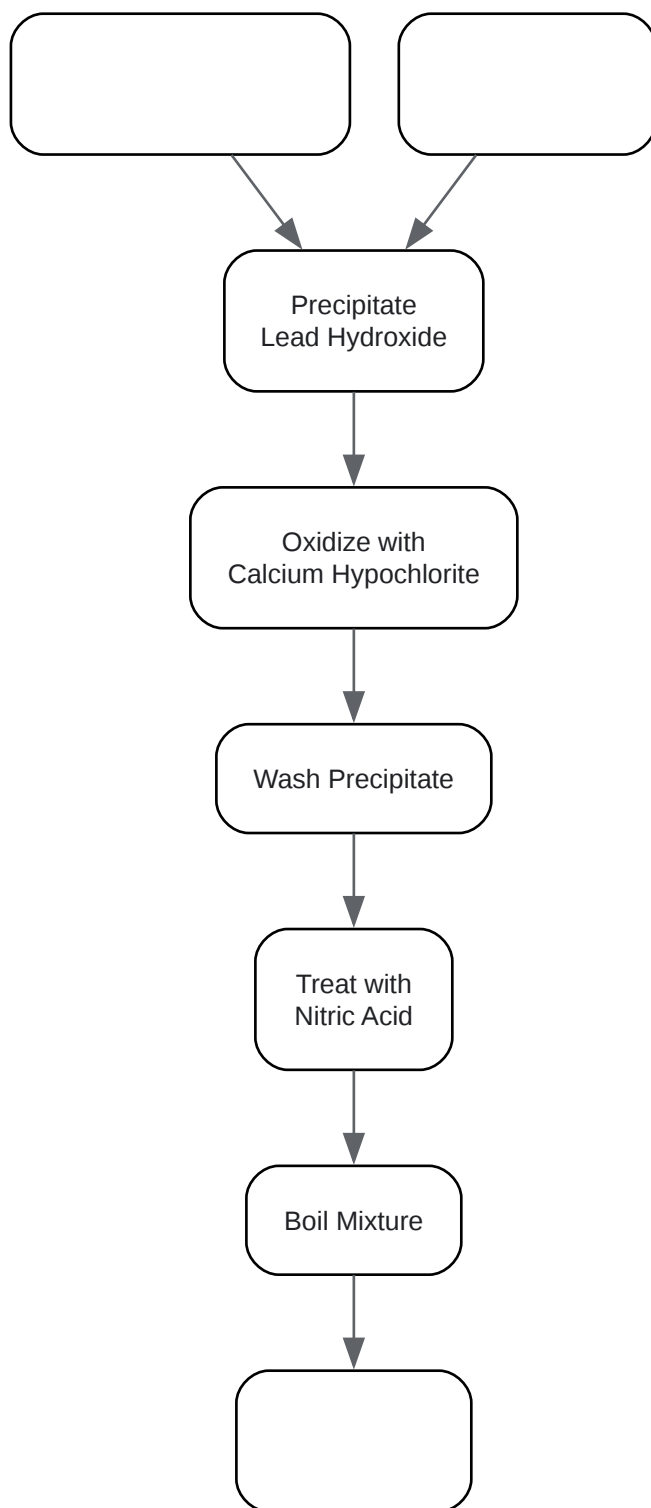
#### Procedure:

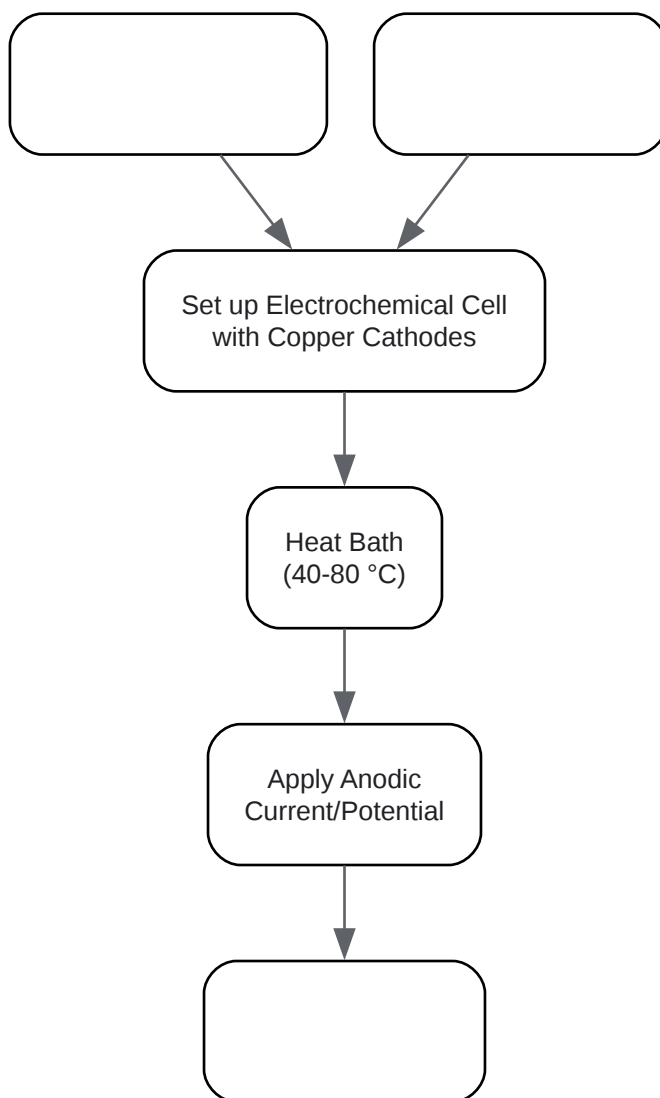
- Bath Preparation: Prepare an aqueous solution of lead nitrate (200-800 g/L). Add a few grams per liter of copper nitrate to prevent lead deposition at the cathode. Adjust the nitric acid concentration to approximately 8 g/L.[\[10\]](#)
- Substrate Preparation: Sandblast the substrate to clean and roughen the surface, which improves the adhesion of the deposited **lead dioxide**.[\[1\]](#)
- Electrochemical Setup: Place the prepared substrate as the anode in the electrochemical cell. Arrange copper cathodes around the substrate. The distance between the anode and cathodes can be on the order of an inch or two.[\[10\]](#)
- Deposition:
  - Heat the bath to a temperature between 40 and 80 °C.[\[10\]](#)
  - Apply an anodic current density in the range of 10 to 100 mA/cm<sup>2</sup>.[\[10\]](#)
  - Alternatively, for deposition on a pure lead anode in dilute sulfuric acid, apply an anodic potential of about +1.5 V at room temperature.[\[1\]](#)
- Post-Deposition Treatment: After deposition, rinse the coated substrate with deionized water and dry it.

## Diagrams

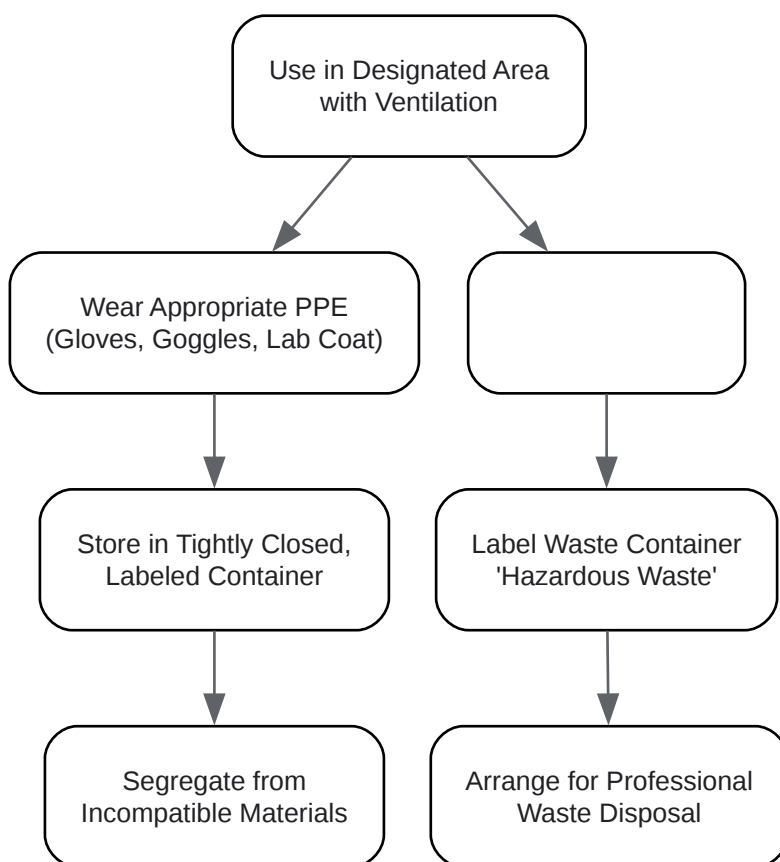
The following diagrams illustrate key experimental workflows.

## Chemical Synthesis Workflow









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## References

- 1. Lead dioxide - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. osti.gov [osti.gov]
- 5. drexel.edu [drexel.edu]
- 6. researchgate.net [researchgate.net]

- 7. benchchem.com [benchchem.com]
- 8. US2945790A - Method of electroplating lead dioxide - Google Patents [patents.google.com]
- 9. youtube.com [youtube.com]
- 10. chlorates.exrockets.com [chlorates.exrockets.com]
- 11. fishersci.com [fishersci.com]
- 12. ehs.washington.edu [ehs.washington.edu]
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